

safety data sheet 1-Nonen-3-ol GHS classification

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Compound Focus: 1-Nonen-3-ol

CAS No.: 21964-44-3

Cat. No.: S1893626

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GHS Classification and Hazard Details

The table below consolidates the GHS classification and hazard information from the safety data sheets.

GHS Hazard Class	Category	Hazard Statement	Pictogram	Precautionary Statements
Flammable liquids Combustible liquid [1] [2]		H227 : Combustible liquid [1] [2] Not specified		P210 , P280 , P370+P378 , P501 (as listed by one supplier) [2]. P403+P235 : Store in a well-ventilated place. Keep cool [1].

Most sources indicate that **1-Nonen-3-ol** is **not classified** for other health hazards like acute toxicity, skin corrosion, or serious eye damage [1]. However, one supplier's Safety Data Sheet (SDS) advises that the substance may cause **respiratory irritation, skin irritation, and eye irritation** [3].

Physical and Chemical Properties

The following table details key physicochemical properties for **1-Nonen-3-ol**, which are crucial for risk assessment and safe handling.

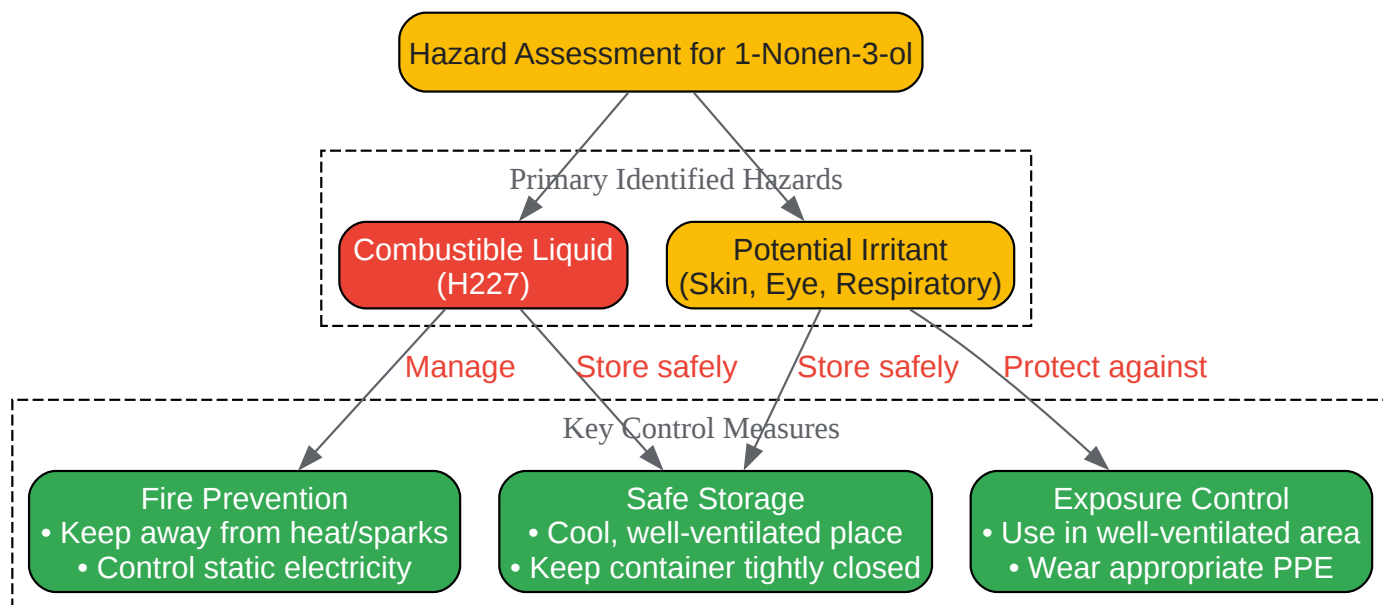
Property	Value / Description
Physical State	Clear, colorless liquid [1]
Molecular Formula / Weight	C ₉ H ₁₈ O / 142.24 g/mol [4] [1] [2]
Boiling Point	192°C - 195°C [4] [1] [2]
Flash Point	69.5°C - 84°C (closed cup) [1] [2]
Density	0.835 - 0.845 g/cm ³ @ 25°C [4] [1] [2]
Refractive Index	1.438 - 1.444 @ 20°C [4] [2]
Vapor Pressure	0.124 mmHg @ 25°C [4] [1]
Solubility in Water	613.1 mg/L @ 25°C (estimated) [4]
Partition Coefficient (log P _{o/w})	3.029 (estimated) [4]
Odor Description	Intensely oily, creamy, green, earthy, mushroom [4]

Safe Handling and Control Measures

- **Personal Protective Equipment (PPE)**
 - **Eye/Face Protection:** Wear tightly fitting safety goggles [1].
 - **Skin Protection:** Wear fire-resistant and impervious clothing and gloves [1].
 - **Respiratory Protection:** If exposure limits are exceeded or irritation occurs, use a full-face respirator [1]. General ventilation is typically sufficient [3].
- **Handling and Storage**
 - Handle in a **well-ventilated place** [1].
 - Use **non-sparking tools** and prevent electrostatic discharge [1].
 - Store in a **cool, well-ventilated place** in a tightly closed container [1] [2].
- **Stability and Incompatibility:** The substance is stable under recommended conditions but incompatible with strong oxidizing agents [3].

Experimental Hazard Assessment Workflow

The diagram below outlines the key hazard considerations and controls for working with **1-Nonen-3-ol** in a laboratory setting.



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Regulatory and Disposal Information

- **Regulatory Status:** **1-Nonen-3-ol** is listed on major chemical inventories, including **EINECS (EC 244-686-1)**, **TSCA** in the United States, and **KECL** in Korea [1].
- **Disposal:** Dispose of the material by removal to a licensed chemical destruction plant or by controlled incineration. Do not contaminate water or sewer systems [1].

Overall Assessment Summary

The primary physical hazard of **1-Nonen-3-ol** is its combustibility. Health hazard data is limited, but it should be treated as a potential irritant. A lack of chronic toxicity data (carcinogenicity, mutagenicity, reproductive toxicity) means it is prudent to minimize all exposure.

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References

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3. 顺-2-壬烯-1-醇 [chemsrc.com]
4. 1-nonen-3-ol N-hexyl vinyl carbinol [thegoodscentcompany.com]

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